

# Preparing Stock Solutions of AR-M 1000390 Hydrochloride: Application Notes and Protocols

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: AR-M 1000390 hydrochloride

Cat. No.: B584749

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These application notes provide detailed protocols for the preparation, storage, and handling of stock solutions of **AR-M 1000390 hydrochloride**, a potent and selective  $\delta$ -opioid receptor agonist. Adherence to these guidelines is crucial for ensuring the stability, and consistent performance of the compound in downstream applications.

## Compound Information

**AR-M 1000390 hydrochloride** is a non-peptidic derivative of SNC 80 that acts as a low-internalizing agonist for the  $\delta$ -opioid receptor.<sup>[1][2][3]</sup> This characteristic makes it a valuable tool for studying the physiological and pathological roles of this receptor system.

Property	Value	Source
CAS Number	209808-47-9	<sup>[1][3][4]</sup>
Molecular Formula	C <sub>23</sub> H <sub>29</sub> ClN <sub>2</sub> O	<sup>[1][3][4]</sup>
Molecular Weight	384.94 g/mol	<sup>[1][4]</sup>
Appearance	White to off-white solid	<sup>[4]</sup>

## Solubility and Stock Solution Preparation

Proper dissolution is critical for obtaining accurate and reproducible experimental results. The choice of solvent will depend on the specific requirements of the downstream assay.

Solvent	Solubility	Notes
DMSO	$\geq 150$ mg/mL (389.67 mM)	Use freshly opened, anhydrous DMSO to avoid hygroscopic effects impacting solubility. <a href="#">[4]</a> Sonication is recommended. <a href="#">[1]</a>
Water	50 mg/mL (129.89 mM)	Requires sonication to dissolve. <a href="#">[4]</a>

## Protocol for Preparing a 10 mM DMSO Stock Solution

This protocol describes the preparation of a 10 mM stock solution in Dimethyl Sulfoxide (DMSO), a common solvent for in vitro studies.

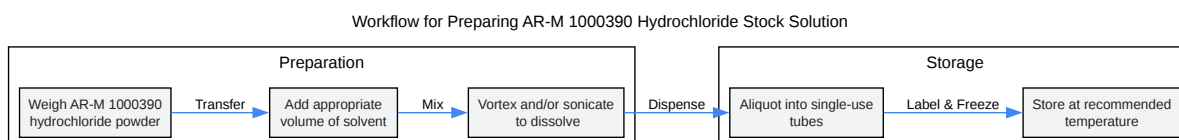
Materials:

- **AR-M 1000390 hydrochloride powder**
- Anhydrous, sterile DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated precision balance
- Vortex mixer
- Ultrasonic bath

Procedure:

- **Aseptic Technique:** Perform all steps in a sterile environment (e.g., a laminar flow hood) to prevent contamination.

- Weighing: Accurately weigh the desired amount of **AR-M 1000390 hydrochloride** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.8494 mg.
- Dissolution:
  - Add the appropriate volume of sterile DMSO to the vial containing the powder.
  - Vortex the solution thoroughly for 1-2 minutes.
  - If the compound is not fully dissolved, place the vial in an ultrasonic bath for a short period.<sup>[2]</sup> Gentle warming to 37°C can also aid dissolution.<sup>[2]</sup>
- Aliquotting: Once a clear solution is obtained, aliquot the stock solution into smaller, single-use volumes in sterile, light-protected tubes. This minimizes freeze-thaw cycles and protects the compound from degradation.<sup>[1][4]</sup>
- Labeling: Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.



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Caption: Workflow for preparing **AR-M 1000390 hydrochloride** stock solution.

## Storage and Stability

Proper storage is essential to maintain the integrity of the compound.

Storage Condition	Shelf Life	Notes
Solid Powder	3 years at -20°C	Store in a dry, dark place.[1]
-80°C in Solvent	6 months to over 1 year	Recommended for long-term storage.[1][4]
-20°C in Solvent	1 month	Suitable for short-term storage. [4]
4°C in Solvent	Over 1 week	For frequent use.[1]

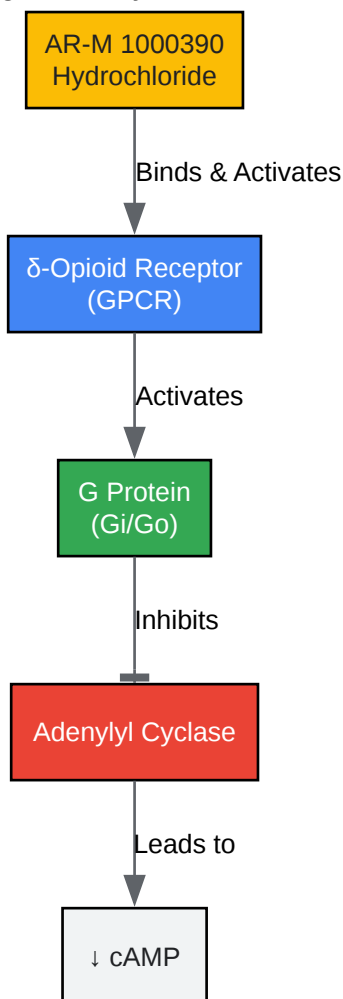
#### Important Considerations:

- **Freeze-Thaw Cycles:** Repeatedly freezing and thawing the stock solution can lead to degradation and should be avoided.[1][4] This is why aliquotting into single-use volumes is critical.
- **Moisture:** The compound is sensitive to moisture.[4] Ensure that both the solid powder and stock solutions are stored in tightly sealed containers.
- **Light:** Protect the compound and its solutions from light.

## Signaling Pathway

**AR-M 1000390 hydrochloride** is a selective agonist of the  $\delta$ -opioid receptor, which is a G protein-coupled receptor (GPCR).[5] Its activation typically leads to the inhibition of adenylyl cyclase, reducing intracellular cyclic adenosine monophosphate (cAMP) levels.[5]

## Simplified Signaling Pathway of AR-M 1000390 Hydrochloride



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Caption: Simplified signaling pathway of **AR-M 1000390 hydrochloride**.

## Safety Precautions

As with any chemical reagent, appropriate safety measures should be taken when handling **AR-M 1000390 hydrochloride**.

- Personal Protective Equipment (PPE): Wear a lab coat, safety glasses, and gloves.
- Handling: Avoid inhalation of dust and contact with skin and eyes.[6][7] Handle in a well-ventilated area.[6]

- Disposal: Dispose of the compound and any contaminated materials in accordance with local regulations.[6]

By following these guidelines, researchers can ensure the accurate and effective use of **AR-M 1000390 hydrochloride** in their experiments, contributing to reliable and reproducible scientific outcomes.

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